

SU5208: An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SU5208

Cat. No.: B2856542

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **SU5208**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor-2 (VEGFR2). This guide details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols, presenting quantitative data in accessible formats and visualizing complex biological pathways and workflows.

Chemical Identity and Properties

SU5208, with the IUPAC name 3-[(thiophen-2-yl)methylene]-1,3-dihydro-2H-indol-2-one, is a synthetic small molecule belonging to the oxindole family of compounds. It is recognized for its targeted inhibition of VEGFR2, a key regulator of angiogenesis.

Table 1: Chemical Identifiers of **SU5208**

Identifier	Value
IUPAC Name	3-[(thiophen-2-yl)methylene]-1,3-dihydro-2H-indol-2-one
Synonyms	3-[(Thien-2-yl)methylene]-2-indolinone, thienylmethylene oxindole
CAS Number	62540-08-3[1][2][3][4]
Molecular Formula	C ₁₃ H ₉ NOS[2][4]
SMILES	<chem>O=C1Nc2ccccc2/C1=C/c1cccs1</chem> [2][4]
InChI	InChI=1S/C13H9NOS/c15-13-11(8-9-4-3-7-16-9)10-5-1-2-6-12(10)14-13/h1-8H,(H,14,15)/b11-8-[4]

Table 2: Physicochemical Properties of **SU5208**

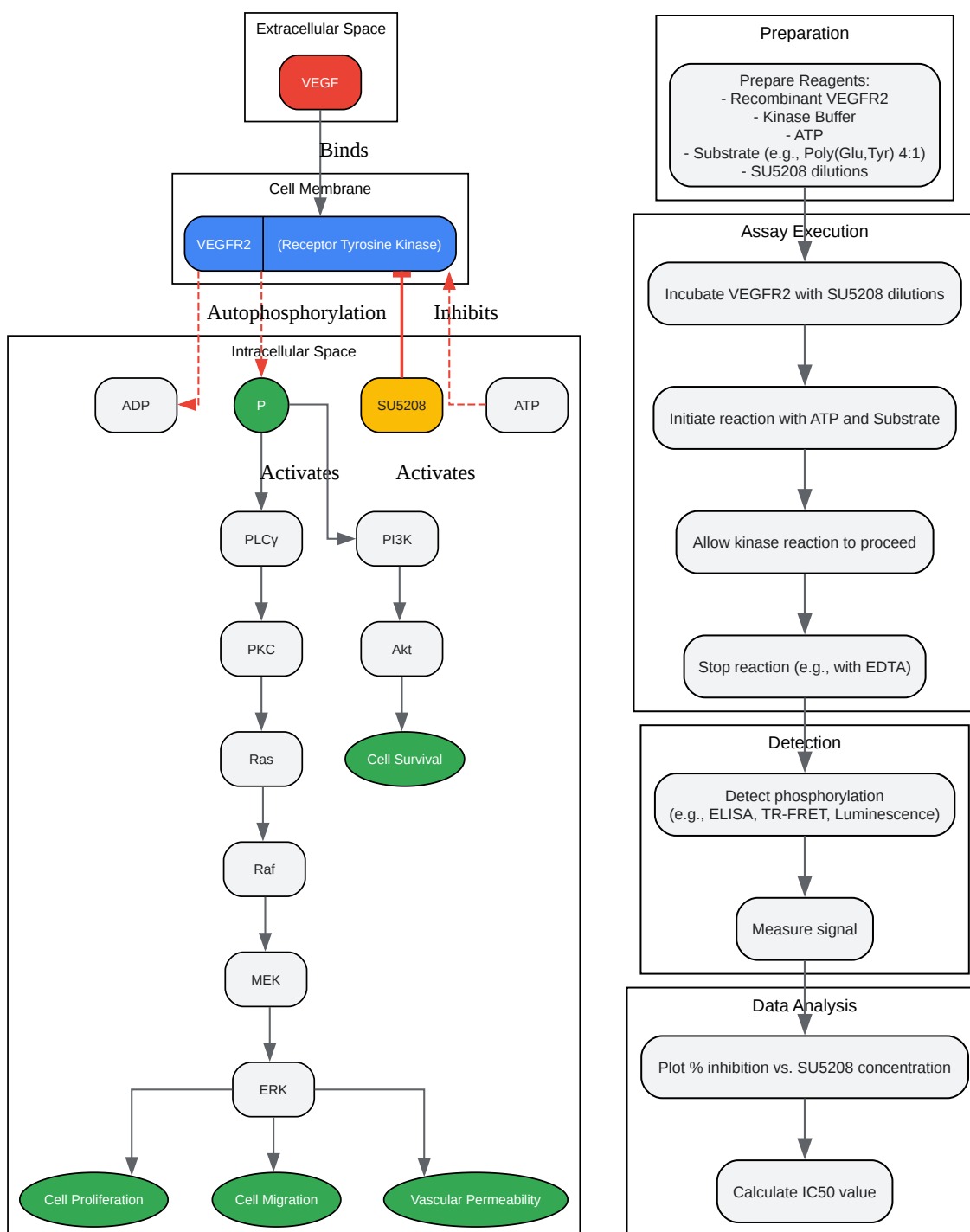
Property	Value
Molecular Weight	227.28 g/mol [2][3][4]
Appearance	Yellow to orange solid powder
Melting Point	Not explicitly available in cited literature
Solubility	DMSO: ~45-100 mg/mL[3] Ethanol: ~2 mg/mL Water: Insoluble
LogP	3.378
Purity	≥98%

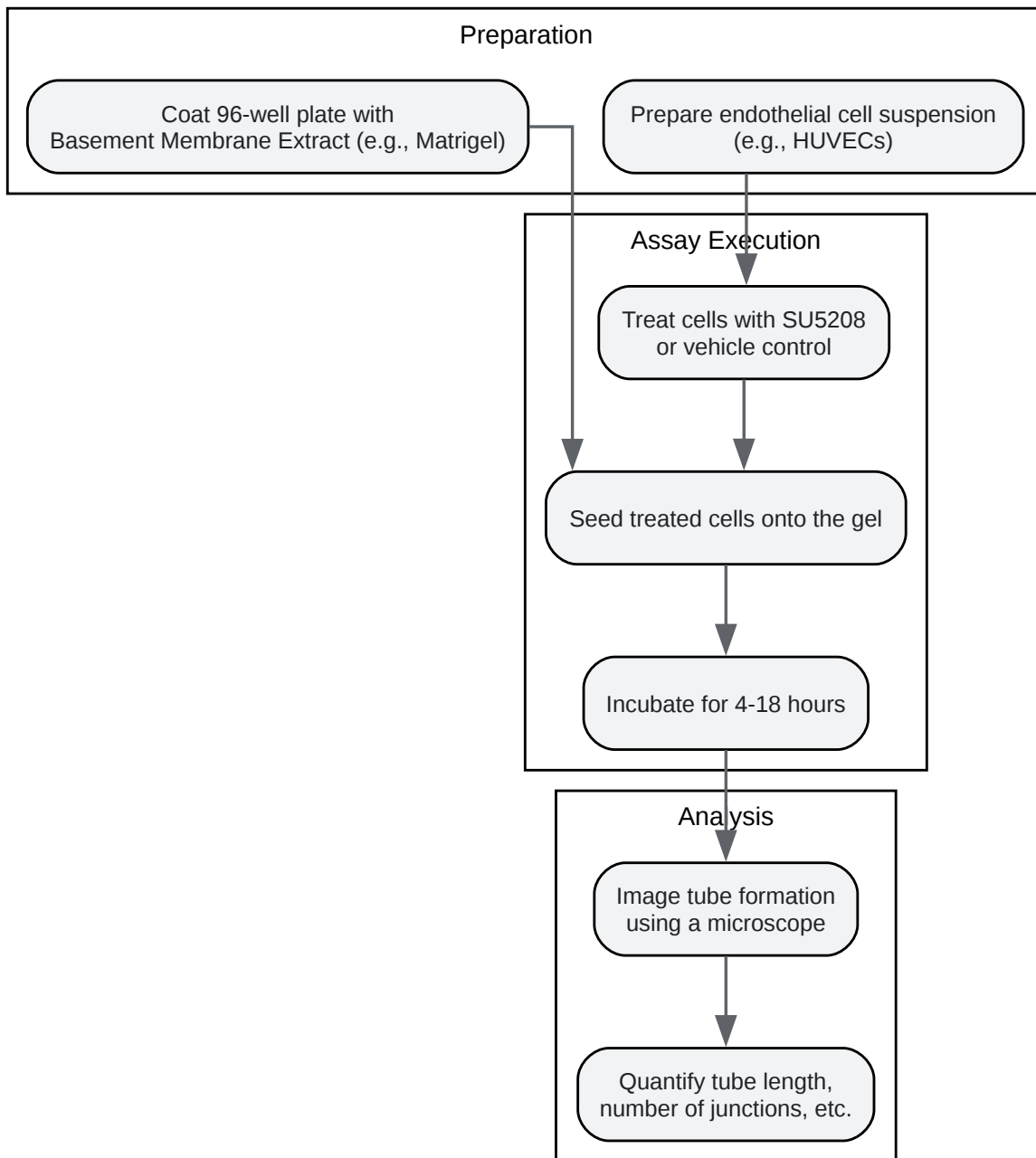
Mechanism of Action and Signaling Pathways

SU5208 functions as a potent and selective inhibitor of VEGFR2, a receptor tyrosine kinase (RTK).[1][5] It exerts its inhibitory effect by competing with ATP for binding to the catalytic domain of the VEGFR2 kinase. This prevents the autophosphorylation of the receptor upon

binding of its ligand, Vascular Endothelial Growth Factor (VEGF), thereby blocking the initiation of downstream signaling cascades.

The inhibition of VEGFR2 by **SU5208** disrupts a multitude of signaling pathways crucial for endothelial cell proliferation, migration, survival, and vascular permeability, all of which are hallmarks of angiogenesis.





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- To cite this document: BenchChem. [SU5208: An In-depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2856542#su5208-chemical-structure-and-properties>]

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